

An In-depth Technical Guide to Mercaptan-Terminated Polymer Nomenclature and Terminology

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Compound of Interest

Compound Name: *MERCAPTAN-TERMINATED
POLYMER*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nomenclature, classification, properties, and experimental protocols associated with **mercaptan-terminated polymers**. These polymers, characterized by their terminal thiol (-SH) groups, are pivotal in advanced materials science and drug development due to the high reactivity of the sulfhydryl group, which allows for versatile crosslinking and bioconjugation reactions.

Nomenclature and Terminology

The naming of **mercaptan-terminated polymers** follows systematic, semi-systematic, and common conventions. Understanding these is crucial for accurate scientific communication.

- **Core Terminology:** The functional group -SH is referred to as a thiol group or sulfhydryl group.[1] The term mercaptan is a common name, historically derived from its ability to "capture mercury," but "thiol" is the preferred term in modern chemical nomenclature.[1][2]
- **IUPAC Nomenclature:** The International Union of Pure and Applied Chemistry (IUPAC) provides a framework for naming polymers based on either the monomer (source-based) or the repeating structural unit (structure-based).[3]

- **Source-Based Names:** The prefix "poly" is added to the name of the monomer. For a polymer made from a thiol-containing monomer, the name would be, for example, poly(monomer name). If the thiol group is introduced after polymerization, this method is less descriptive.
- **Structure-Based Names:** This is a more explicit method. For polymers with terminal functional groups, the end groups are specified with the prefixes α - and ω -. For a polystyrene chain with a terminal thiol group, a descriptive name would be α -(specify other end group)- ω -thiol-polystyrene.
- **Functional Group Priority:** When the thiol group is the principal functional group, the suffix -thiol is used.^{[4][5][6]} If a higher-priority functional group is present, the prefix sulfanyl- is used to denote the -SH group. The older prefix "mercapto-" is no longer recommended by IUPAC.^{[4][5]}
- **Common and Industrial Terms:** In industrial applications, particularly for sealants and adhesives, these polymers are often referred to as liquid polysulfide polymers, thiols, or simply mercaptans.^{[7][8][9]} The term thiomers is also used, especially in the biomedical field, to describe thiolated polymers that exhibit mucoadhesive properties.^[10]

Classification of Mercaptan-Terminated Polymers

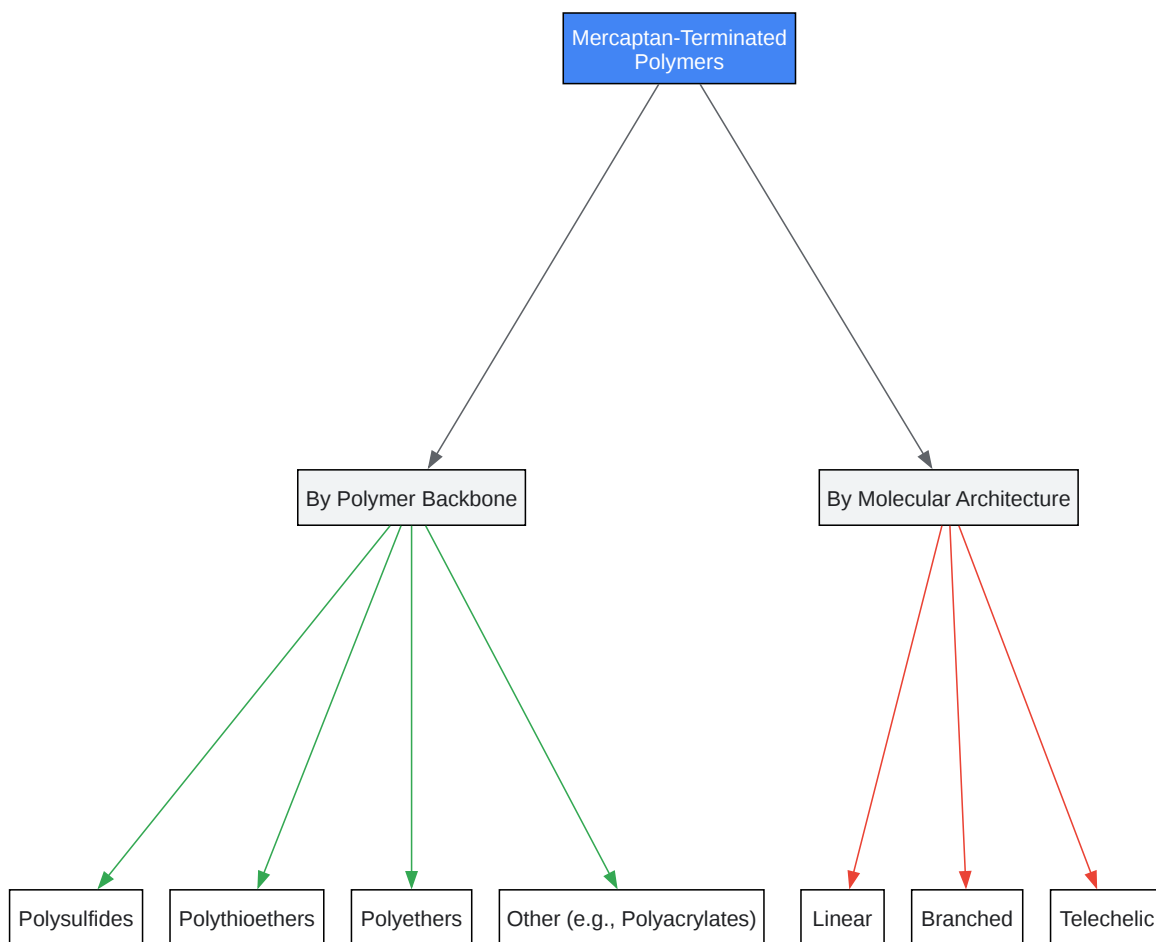
Mercaptan-terminated polymers can be classified based on their polymer backbone chemistry and their molecular architecture. This classification helps in selecting a polymer with the appropriate properties for a specific application.

- **Based on Polymer Backbone:**
 - **Polysulfides:** These are traditional **mercaptan-terminated polymers** known for their excellent fuel and solvent resistance.^{[7][11]} Their backbones contain disulfide (-S-S-) linkages.
 - **Polythioethers:** These polymers feature thioether (-S-) linkages in their backbone and are known for their good flexibility and fuel resistance.^{[12][13][14]}
 - **Polyethers:** Mercaptan-terminated polyethers offer flexibility and are used in various sealant formulations.^[13]

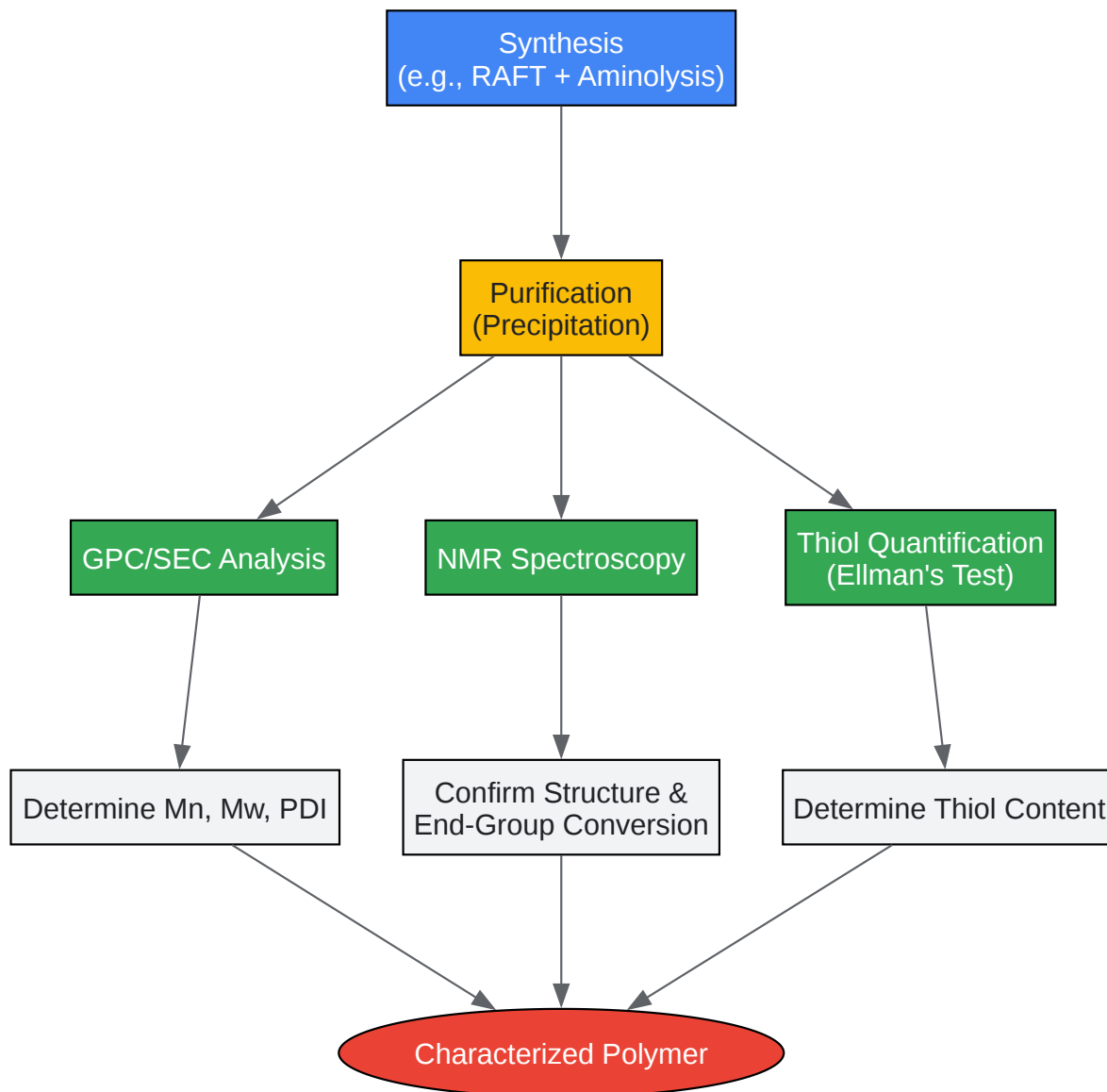
- Other Backbones: Thiol-terminated versions of polyacrylates, polyurethanes, and other polymer families can also be synthesized for specific applications.
- Based on Molecular Architecture:
 - Linear Polymers: These have thiol groups at the chain ends and are the most common architecture.[\[15\]](#)
 - Branched Polymers: These polymers have multiple thiol groups and are created using multifunctional monomers or initiators, leading to crosslinked networks upon curing.[\[15\]](#)
 - Telechelic Polymers: These are macromolecules with two reactive thiol groups at their chain ends, making them valuable precursors for step-growth polymerization and block copolymer synthesis.[\[15\]](#)

A diagram illustrating this classification is provided below.

Classification of Mercaptan-Terminated Polymers



Experimental Workflow: Synthesis & Characterization



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